

# Physical properties of Mono-methyl terephthalate: melting point, boiling point, density

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## Compound of Interest

Compound Name: Mono-methyl terephthalate

Cat. No.: B193230

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An in-depth guide to the physical characteristics of **mono-methyl terephthalate** (MMT), a pivotal intermediate in the synthesis of various polyesters, is presented below. This document furnishes researchers, scientists, and professionals in drug development with meticulously collated data on its melting point, boiling point, and density, alongside the methodologies employed for their determination.

## Physical Properties of Mono-methyl Terephthalate

**Mono-methyl terephthalate** is a white crystalline powder at room temperature.<sup>[1]</sup> A comprehensive summary of its key physical properties is provided in the table below.

Physical Property	Value	Source(s)
Melting Point	219 - 225 °C	<a href="#">[1]</a>
220 - 223 °C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	
219 - 224 °C	<a href="#">[7]</a>	
239 °C	<a href="#">[8]</a>	
220 - 221 °C	<a href="#">[9]</a>	
Boiling Point	331.6 °C at 760 mmHg	<a href="#">[10]</a>
232.96 °C (rough estimate)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>	
Density	1.1987 g/cm <sup>3</sup> (rough estimate)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Experimental Protocols

The determination of the physical properties of **mono-methyl terephthalate** adheres to established scientific protocols.

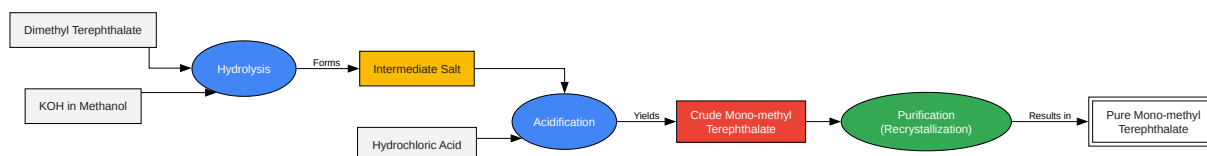
### Melting Point Determination

The melting point of MMT is a critical indicator of its purity and is typically determined using Differential Scanning Calorimetry (DSC).[\[11\]](#) This thermoanalytical technique measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. A sharp endothermic peak in the DSC thermogram indicates the melting point of the crystalline solid.

### Synthesis and Purification

The synthesis of **mono-methyl terephthalate** is a precursor to the determination of its physical properties. A common laboratory-scale synthesis involves the hydrolysis of dimethyl terephthalate.[\[5\]](#)[\[10\]](#)

Synthesis Workflow:



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